

Technical Monograph: Natural Sources, Biosynthesis, and Synthesis of 3-Nitropropionic Acid (3-NPA)

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Compound of Interest

Compound Name: (-)-Mdo-npa

Cat. No.: B12317937

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Executive Summary

3-Nitropropionic acid (3-NPA; CAS: 504-88-1) is a naturally occurring nitro-aliphatic neurotoxin found in various fungal and plant species.^{[1][2][3][4]} It serves as a critical suicide inhibitor of succinate dehydrogenase (SDH, Complex II) in the mitochondrial electron transport chain. Because its neurotoxic effects preferentially target the striatum, 3-NPA is extensively used to induce animal models of Huntington's disease (HD). This guide details the biological origins, the enzymatic machinery of its biosynthesis, and the chemical protocols required for its laboratory synthesis and isolation.

Natural Occurrence & Ecology

3-NPA is not ubiquitous but appears in distinct ecological niches, primarily as a defense metabolite against herbivores.

Fungal Sources

Fungi are the primary producers of free 3-NPA, often leading to food safety crises (e.g., moldy sugarcane poisoning).^{[3][4][5]}

Genus	Species	Notes
Arthrinium	A. sacchari, A. phaeospermum	Major cause of "moldy sugarcane poisoning" (dystonia).[6]
Aspergillus	A. flavus, A. oryzae	A. oryzae (koji mold) contains the gene cluster but production is often silent in industrial strains.
Penicillium	P. atrovirens	High-yield producer in liquid culture.

Plant Sources

In plants, 3-NPA often exists as glucose esters (e.g., karakin, hiptagin) which hydrolyze in the gut to release the free toxin.

Family	Genus	Species	Form
Fabaceae	Indigofera	I. endecaphylla (Creeping Indigo)	Contains 3-NPA glucose esters; toxic to livestock.
Fabaceae	Astragalus	A. falcatus, A. canadensis	Known as "locoweeds"; contain nitro-toxins including 3-NPA and miserotoxin.
Fabaceae	Coronilla	C. viminalis	Accumulates 3-NPA in leaves.[7]

Biosynthetic Pathways

For decades, the biosynthesis of 3-NPA was obscure. However, a breakthrough in 2024 by Tang et al. elucidated the pathway in *Aspergillus oryzae*, revealing a compact gene cluster responsible for the direct nitration of a primary metabolite.

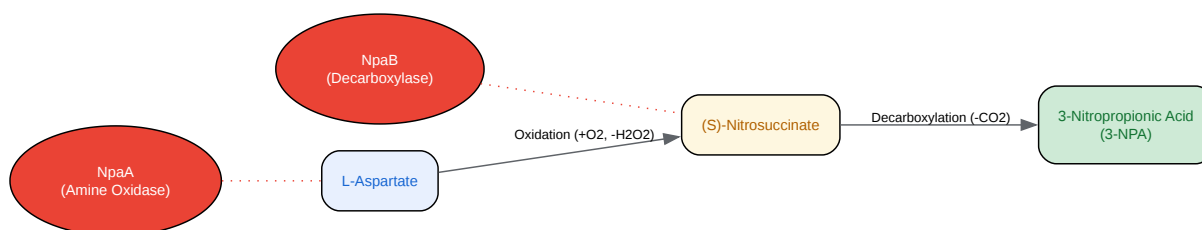
The Aspergillus Pathway (Npa Cluster)

The pathway diverges from the citric acid cycle, utilizing L-aspartate as the nitrogen and carbon scaffold.

- Oxidation (NpaA): The enzyme NpaA (an amine oxidase) catalyzes the oxidation of the amino group of L-aspartate to a nitro group, forming (S)-nitrosuccinate.^[2]
- Decarboxylation (NpaB): The enzyme NpaB facilitates the decarboxylation of (S)-nitrosuccinate to yield 3-nitropropionic acid.

Biosynthesis Diagram

The following diagram illustrates the enzymatic transformation from primary metabolism to the toxin.



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Figure 1: The biosynthetic pathway of 3-NPA in *Aspergillus oryzae* via the Npa gene cluster.

Chemical Synthesis Strategies

While isolation from natural sources is possible, chemical synthesis ensures the high purity required for reproducible neurotoxicity models. Two primary strategies are recommended based on available reagents and safety constraints.

Strategy A: The Modified Victor Meyer Reaction (Recommended)

This method avoids the use of beta-propiolactone (a potent carcinogen) and utilizes the "silver nitrite effect" to favor nitro-alkane formation over nitrite esters.

- Precursors: 3-Iodopropionic acid, Silver Nitrite ().
- Mechanism: Nucleophilic substitution () where the soft acid character of silver directs the nitrogen lone pair of the nitrite ion to attack the carbon.

Protocol:

- Preparation: Dissolve 3-iodopropionic acid (1 eq) in dry diethyl ether or benzene (maintain anhydrous conditions to prevent hydrolysis).
- Addition: Add Silver Nitrite (1.2 eq) slowly at in the dark (silver salts are photosensitive).
- Reaction: Allow to warm to room temperature and stir for 18-24 hours. The solution will precipitate yellow AgI.
- Workup: Filter off the AgI precipitate. Extract the filtrate with dilute sodium bicarbonate () to pull the acid into the aqueous phase (separating it from any nitrite ester byproducts).
- Isolation: Acidify the aqueous layer to pH 2 with dilute HCl and extract with ethyl acetate. Dry over and recrystallize from chloroform/ether.

Strategy B: Oxidation of 3-Nitropropanol

If 3-nitropropanol is available (or synthesized via nitration of acrolein), oxidation provides a clean route to the acid.

- Precursors: Acrolein

3-Nitropropanal

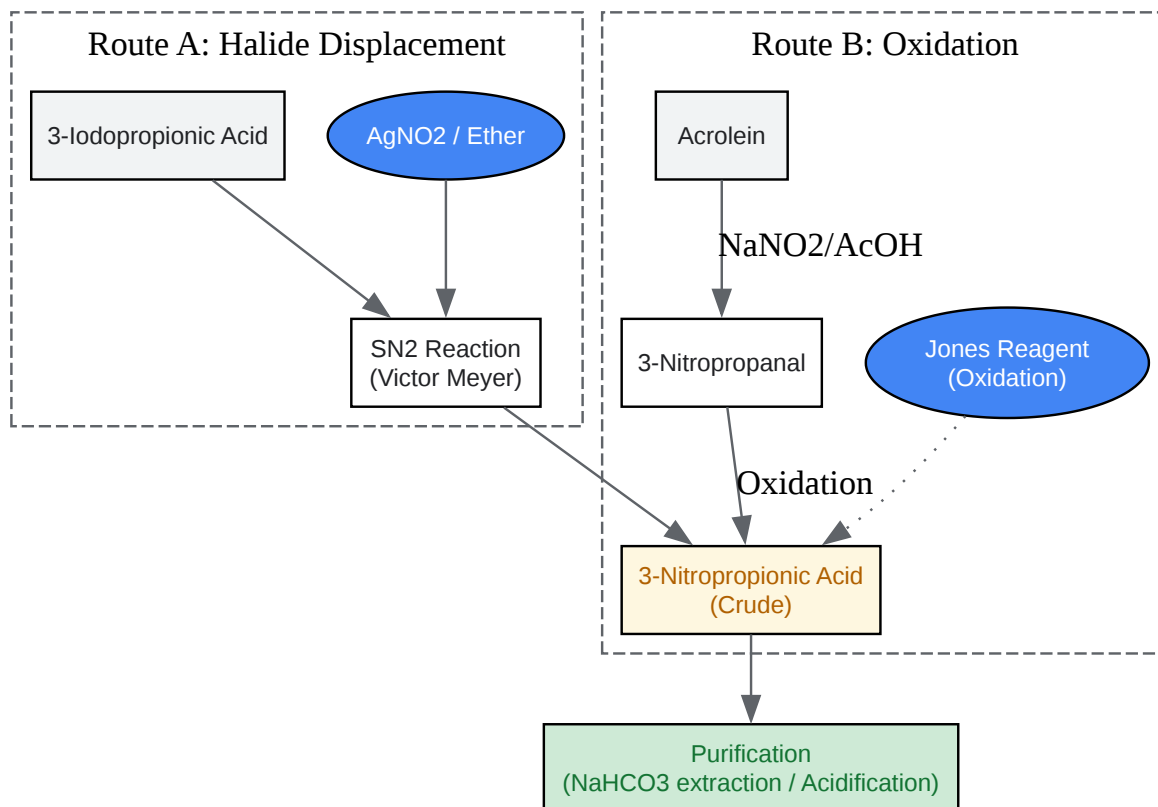
3-NPA.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Reagents: Sodium nitrite/Acetic acid (for nitration), Jones Reagent () for oxidation.

Protocol Summary:

- Nitration: React acrolein with sodium nitrite and acetic acid to yield 3-nitropropanal.
- Oxidation: Treat 3-nitropropanal with Jones reagent at .
- Purification: Silica gel chromatography (eluent: Hexane/EtOAc).

Synthesis Workflow Diagram



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Figure 2: Comparison of synthetic routes. Route A is preferred for laboratory scale due to simpler workup.

Isolation & Purification Protocol (Natural Source)

For researchers isolating 3-NPA from fungal cultures (e.g., *Arthrinium*), the following extraction protocol ensures high recovery.

Materials:

- Culture filtrate (from 14-day stationary culture of *Arthrinium*).
- Ethyl Acetate (EtOAc).
- Phosphoric acid (

).

Step-by-Step Procedure:

- Filtration: Remove fungal mycelia using a 0.22 μ m filter.
- Acidification: Adjust the pH of the filtrate to pH 2.0–3.0 using phosphoric acid. Note: 3-NPA is a weak acid ($pK_a \sim 9$ for the nitronate equilibrium, but the carboxyl group requires low pH for organic solvent extraction).
- Extraction: Extract the acidified filtrate three times with an equal volume of Ethyl Acetate.
- Drying: Combine organic layers and dry over anhydrous Sodium Sulfate (Na_2SO_4).
- Concentration: Evaporate solvent under reduced pressure (Rotavap) at 40°C .
- Crystallization: Dissolve the residue in a minimum amount of hot chloroform and add hexane until turbid. Cool to 4°C to crystallize.

Toxicological Context & Safety

Mechanism of Action: 3-NPA is a "suicide inhibitor." In vivo, it is oxidized to 3-nitropropionate-3-nitronate, which is an isoelectronic transition state analog of succinate. This analog binds irreversibly to the active site of Succinate Dehydrogenase (Complex II), blocking the Krebs cycle and mitochondrial respiration.

Safety Warning:

- LD50: ~60-80 mg/kg (rodent, IP).
- Handling: Wear full PPE. Use a fume hood. 3-NPA can be absorbed through skin.

- Neutralization: Treat spills with dilute NaOH (converts to the water-soluble salt, facilitating cleanup) followed by bleach.

References

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